

Reconstitution of Lyophilized Galanin (1-19): Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Galanin (1-19), human

Cat. No.: B15507656

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For researchers, scientists, and drug development professionals, the proper handling and reconstitution of lyophilized peptides such as Galanin (1-19) is a critical first step to ensure experimental success. This document provides detailed application notes and protocols for the solubilization and storage of human Galanin (1-19), a significant fragment of the full-length galanin peptide known to act as an agonist at galanin receptors.

The N-terminal region of galanin, including the Galanin (1-19) fragment, is a primary focus of research due to its crucial role in receptor interaction. This 19-amino acid peptide is instrumental in understanding the function of the three known galanin receptor subtypes: GalR1, GalR2, and GalR3. Proper reconstitution is paramount for maintaining the peptide's biological activity and obtaining reliable and reproducible results in downstream applications.

Solubility and Reconstitution Solvents

The choice of solvent is dependent on the intended application, whether for in vitro cellular assays or in vivo studies. Lyophilized Galanin (1-19) is typically supplied as a trifluoroacetate (TFA) salt, which generally enhances the solubility of the peptide in aqueous solutions^[1].

For initial stock solutions, Dimethyl Sulfoxide (DMSO) is a highly recommended solvent due to the peptide's high solubility in it. For aqueous-based assays, it is crucial to first dissolve the peptide in a minimal amount of DMSO before further dilution into the aqueous buffer of choice.

Direct reconstitution into aqueous buffers may be challenging due to the hydrophobic nature of some amino acid residues in the peptide sequence.

General Reconstitution Protocol:

- Before opening, centrifuge the vial at low speed to ensure all the lyophilized powder is at the bottom.
- Allow the vial to equilibrate to room temperature.
- Add the recommended solvent to the desired concentration (see tables below).
- Gently vortex or sonicate the vial to ensure the peptide is fully dissolved. Avoid vigorous shaking.
- Visually inspect the solution to ensure it is clear and free of particulates.

Quantitative Solubility Data

Solvent	Maximum Concentration	Notes
For In Vitro Use		
DMSO	≥ 50 mg/mL (25.46 mM)	Ultrasonic treatment may be required. Use freshly opened, anhydrous DMSO as it is hygroscopic.[2]
For In Vivo Use		
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (1.27 mM)	A clear solution is obtained.[2]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (1.27 mM)	A clear solution is obtained.[2]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (1.27 mM)	A clear solution is obtained.[2]
Aqueous Buffers		
Water, PBS	Data not available	While TFA salts enhance aqueous solubility, specific quantitative data is not readily available. It is recommended to first dissolve in a minimal amount of DMSO and then dilute with the aqueous buffer. Test solubility with a small amount of peptide first.

Storage and Stability

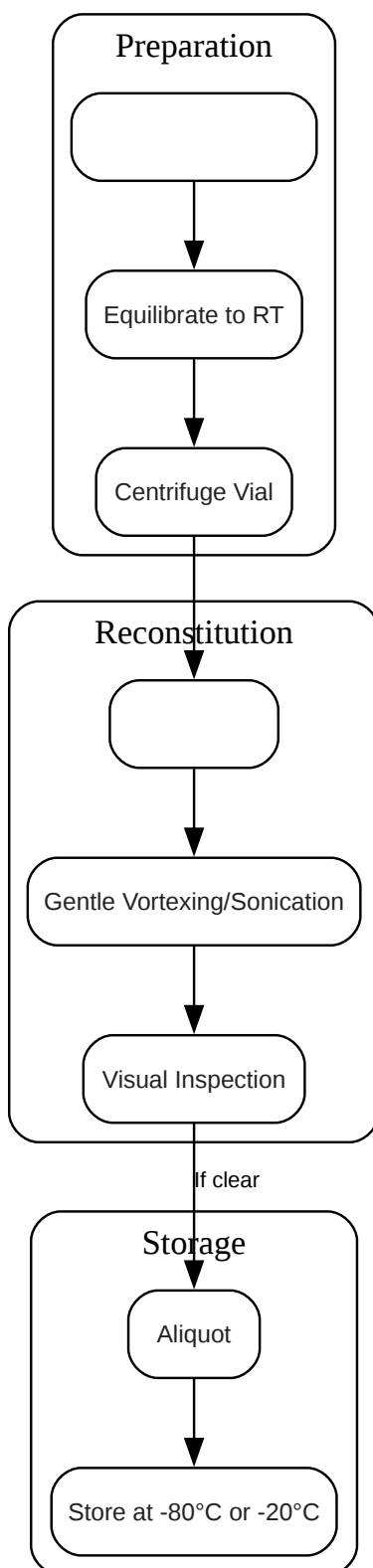
Proper storage of both lyophilized and reconstituted Galanin (1-19) is essential to maintain its integrity and biological activity.

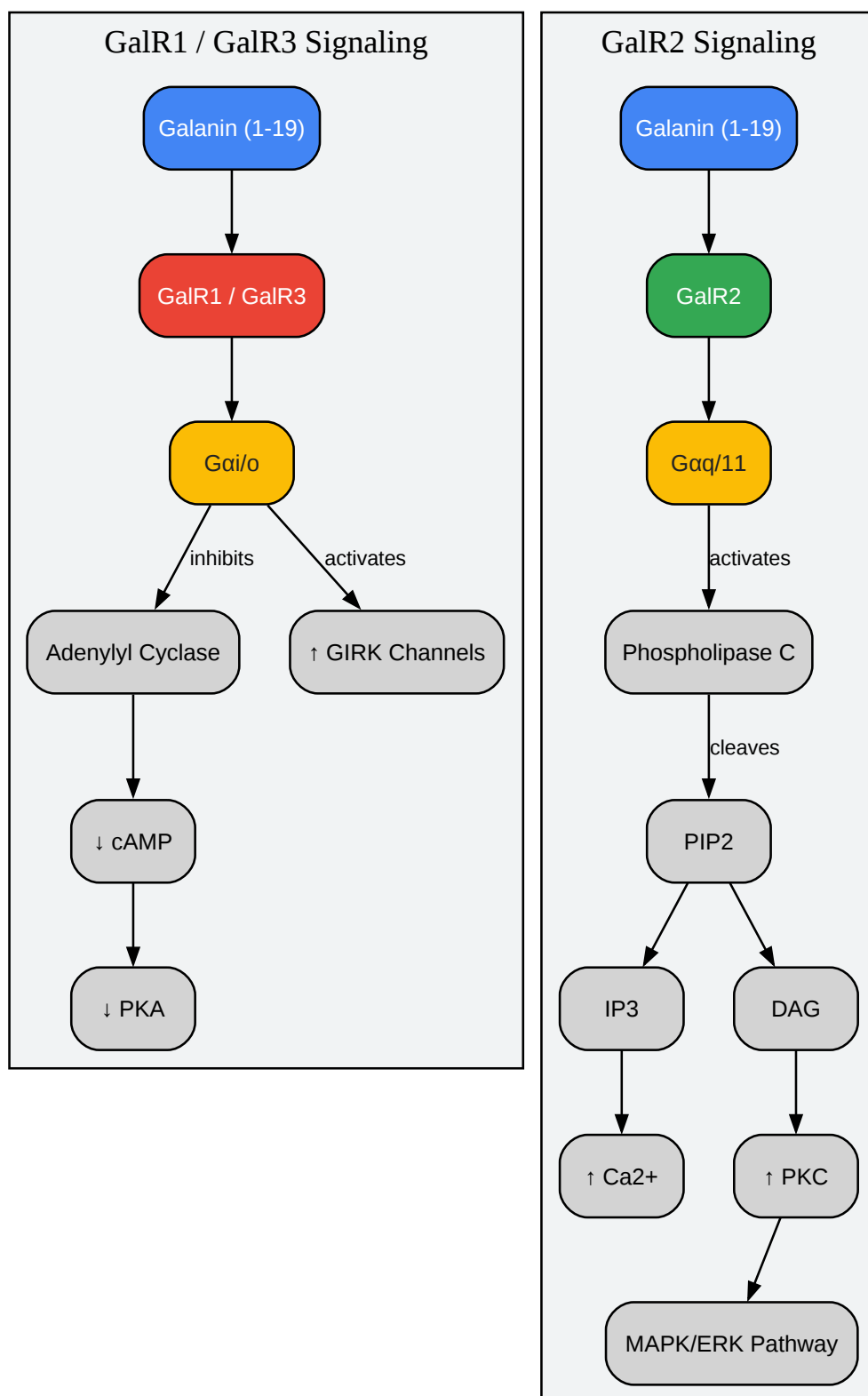
Form	Storage Temperature	Stability	Notes
Lyophilized Powder	-20°C to -80°C	Up to 2 years	Store in a desiccated environment.
Reconstituted in DMSO	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. [2]
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. [2]	
Reconstituted for In Vivo Use	Prepare Freshly	Use on the same day	It is recommended to prepare the working solution for in vivo experiments freshly. [2]

Experimental Protocols

Reconstitution Workflow

The following diagram illustrates the general workflow for reconstituting lyophilized Galanin (1-19).





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References

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- 2. medchemexpress.com [medchemexpress.com]
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